

Application Notes and Protocols: Preparation of D-106669 Stock Solutions

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Compound of Interest

Compound Name: D-106669

Cat. No.: B1612542

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These application notes provide detailed protocols for the preparation, storage, and use of stock solutions of **D-106669**, a potent and selective PI3K α inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

D-106669 is a selective inhibitor of the p110 α isoform of phosphoinositide 3-kinase (PI3K α).^[1]^[2]^[3] It is a valuable tool for studying the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer.^[2]^[4]

Chemical and Physical Properties of D-106669

Property	Value	Reference
Synonyms	Compound 150	[1][5]
CAS Number	938444-93-0	[5][6][7]
Molecular Formula	C17H18N6O	[5][6][7][8]
Molecular Weight	322.36 g/mol	[5][6][8]
Purity	≥98%	[6]
Appearance	Crystalline solid	[8]
IC50	129 nM for PI3Kα	[1][5]

Experimental Protocols

Required Materials

- **D-106669** powder
- Dimethyl sulfoxide (DMSO), anhydrous (ACS grade or higher)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filter-equipped pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Preparation of a 10 mM D-106669 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **D-106669** in DMSO. The concentration of the stock solution can be adjusted based on experimental needs.

Calculation:

To prepare a 10 mM stock solution, the required mass of **D-106669** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 322.36 \text{ g/mol} = 3.22 \text{ mg}$$

Procedure:

- **Equilibration:** Allow the vial of **D-106669** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **D-106669** powder (e.g., 3.22 mg for 1 mL of a 10 mM solution) and transfer it to the tube.
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **D-106669** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (25-37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Storage of D-106669 Stock Solutions

Proper storage is critical to maintain the stability and activity of **D-106669**.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	Up to 2 years	[5]
DMSO Stock Solution	-20°C	Up to 24 months	[5]
DMSO Stock Solution	-80°C	Up to 6 months	[5]
DMSO Stock Solution	4°C	Up to 2 weeks	[5]

Note: For long-term storage, -80°C is recommended. Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

Working solutions are typically prepared by diluting the DMSO stock solution into an aqueous buffer or cell culture medium.

Important Considerations:

- **Aqueous Solubility:** **D-106669** is sparingly soluble in aqueous solutions. Direct dilution of the DMSO stock into aqueous buffers may lead to precipitation.
- **Final DMSO Concentration:** The final concentration of DMSO in the working solution should be kept as low as possible to avoid solvent-induced cellular toxicity. For most cell-based assays, the final DMSO concentration should not exceed 0.5%.
- **Stepwise Dilution:** To minimize precipitation, it is recommended to perform serial dilutions of the stock solution in the desired aqueous buffer or medium.

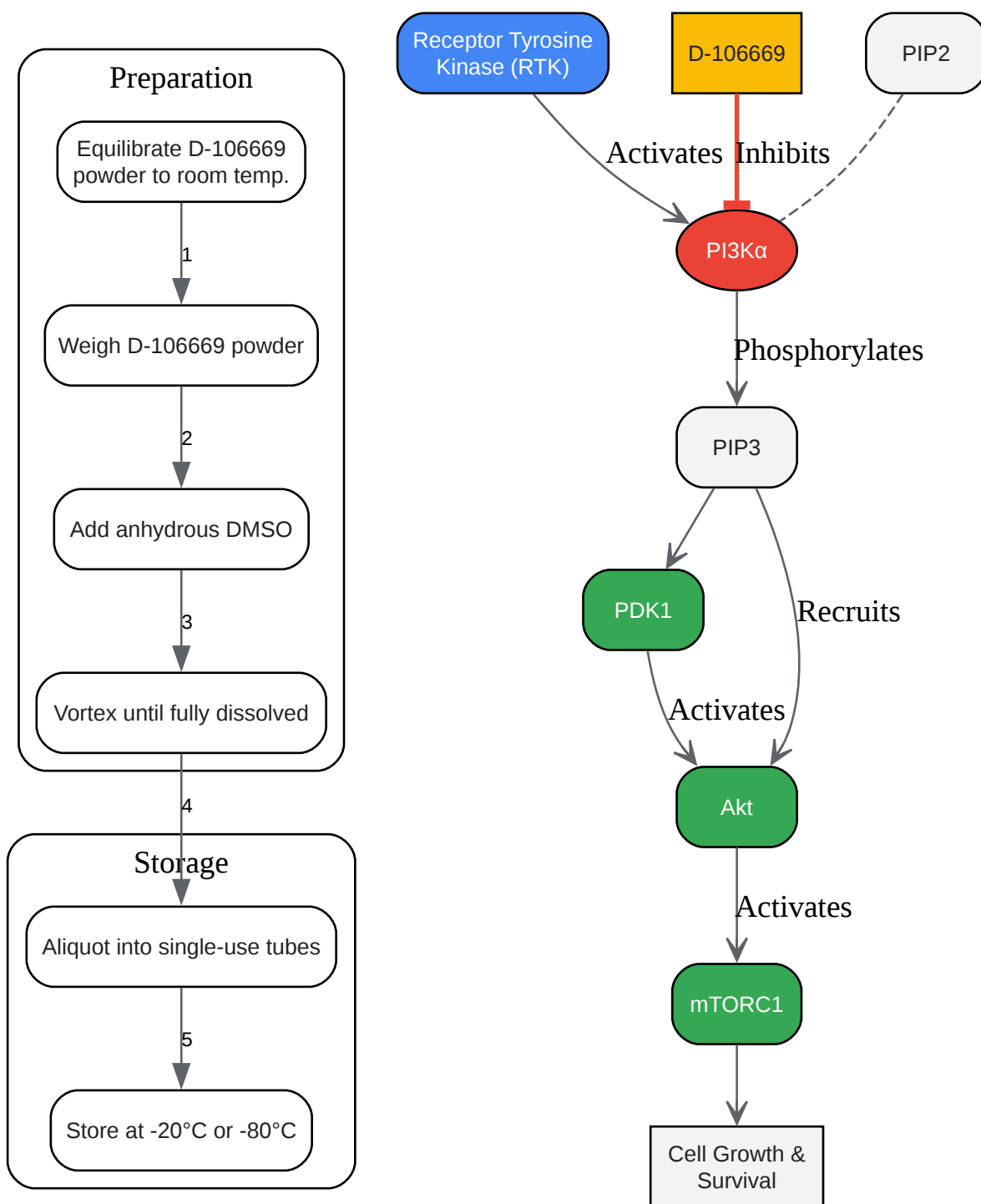
General Protocol for Dilution:

- Calculate the volume of the DMSO stock solution required to achieve the desired final concentration in your experimental volume.
- Prepare an intermediate dilution of the stock solution in your aqueous buffer or medium if a large dilution factor is required.

- Add the calculated volume of the stock or intermediate solution to the final volume of your aqueous buffer or medium.
- Mix gently but thoroughly.
- If precipitation is observed, consider using a co-solvent such as PEG400 or Tween 80. The optimal co-solvent and its concentration must be determined empirically for your specific application.

Visualizations

Experimental Workflow for Stock Solution Preparation



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